

Proper Disposal of 3-Amino-4-fluorobenzonitrile: A Safety and Operational Guide

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Compound of Interest

Compound Name: 3-Amino-4-fluorobenzonitrile

Cat. No.: B1285375

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **3-Amino-4-fluorobenzonitrile** (CAS No. 859855-53-1). Adherence to these procedures is critical to ensure personnel safety and environmental protection. This compound is classified as hazardous, and its disposal is regulated.

Immediate Safety Protocols & Hazard Summary

3-Amino-4-fluorobenzonitrile is harmful if swallowed, in contact with skin, or if inhaled, and it causes skin and serious eye irritation^[1]. Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses with side-shields or goggles.
- Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed.
- Respiratory Protection: If dust formation is possible, use a NIOSH/MSHA or European Standard EN 149 approved respirator^[2].

In Case of Exposure:

- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention[2][3].
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention[3].
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2][3].
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur[2][3].

Hazard Classification Data

Hazard Classification	Category	GHS Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[1]

Step-by-Step Disposal Procedure

Disposal of **3-Amino-4-fluorobenzonitrile** must be handled as hazardous waste. Do not discharge it into drains or the environment[2][3][4].

- Waste Identification and Segregation:
 - Classify **3-Amino-4-fluorobenzonitrile** waste as "Halogenated Organic Waste"[5].

- Do not mix with non-halogenated organic waste, as this can interfere with recycling and disposal processes[5].
- Keep it separate from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[2].

• Containerization:

- Use a suitable, clearly labeled, and closed container for waste collection. The original product container is often a good option for unused material[2][6].
- Ensure the container is in good condition, free from leaks, and compatible with the chemical[6].
- The container should be stored in a cool, dry, and well-ventilated area, away from heat and sources of ignition[2][4].

• Labeling:

- Clearly label the waste container with "Hazardous Waste," the chemical name "**3-Amino-4-fluorobenzonitrile**," and any other identifiers required by your institution or local regulations.

• Spill Management:

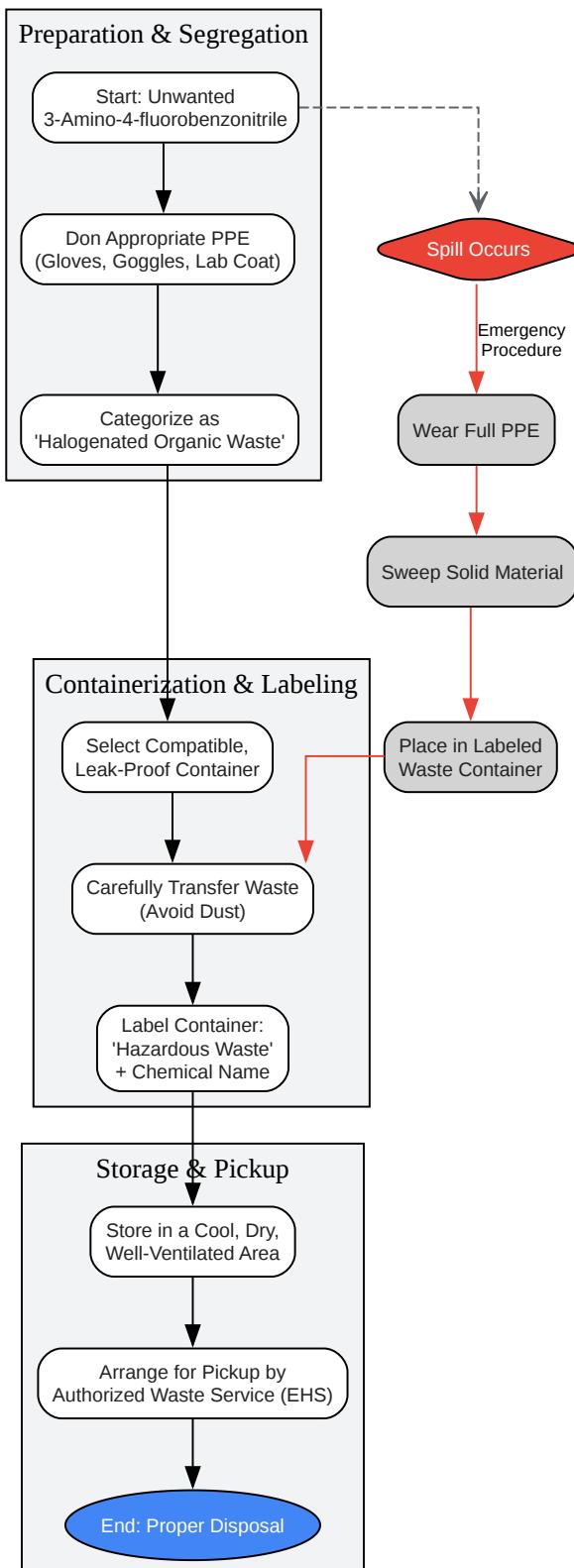
- In case of a spill, ensure adequate ventilation and wear appropriate PPE[2].
- Avoid dust formation. Sweep up the solid material and shovel it into a suitable container for disposal[2][4].
- Remove all sources of ignition[2][4].

• Disposal Request and Collection:

- Dispose of the contents and container in accordance with local, regional, and national hazardous waste regulations[2][4].

- Arrange for pickup by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal service[6]. Do not transport hazardous waste yourself[6].

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **3-Amino-4-fluorobenzonitrile**.

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